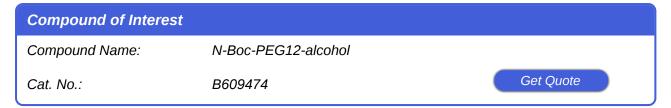




An In-depth Technical Guide to N-Boc-PEG12alcohol: Properties and Applications

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, experimental protocols, and key applications of **N-Boc-PEG12-alcohol**, a versatile heterobifunctional linker crucial in biomedical research and drug development.

Core Chemical Properties

N-Boc-PEG12-alcohol is a polyethylene glycol (PEG) derivative featuring a terminal hydroxyl group and a Boc (tert-butyloxycarbonyl) protected amine.[1] This structure provides water solubility through its hydrophilic PEG chain and offers orthogonal reactivity for sequential conjugation.[1][2]

Table 1: Physicochemical Properties of N-Boc-PEG12-alcohol



Property	Value	Reference
Molecular Formula	C29H59NO14	[1][3]
Molecular Weight	645.8 g/mol	
CAS Number	159156-95-3	_
Appearance	To be determined; often a viscous oil or solid	_
Purity	Typically >95%	_
Solubility	Soluble in water and most organic solvents	_
Storage	Recommended storage at -20°C	-

Key Applications in Research and Development

The unique bifunctional nature of **N-Boc-PEG12-alcohol** makes it a valuable tool in several advanced applications:

- PROTACs (Proteolysis Targeting Chimeras): This molecule is a common building block for
 the synthesis of PROTACs. The hydroxyl and protected amine groups allow for the
 sequential attachment of a target protein binder and an E3 ligase ligand. The PEG12 linker
 itself helps to optimize the spatial orientation of the resulting ternary complex, which is
 crucial for efficient ubiquitination and subsequent degradation of the target protein.
- Antibody-Drug Conjugates (ADCs): The hydrophilic PEG spacer can enhance the solubility and stability of ADCs. By improving the pharmacokinetic profile, PEG linkers can lead to more effective and less toxic targeted cancer therapies.
- Bioconjugation and Surface Modification: N-Boc-PEG12-alcohol can be used to modify the surface of nanoparticles, liposomes, and other drug delivery systems to improve their biocompatibility and circulation time.

Experimental Protocols

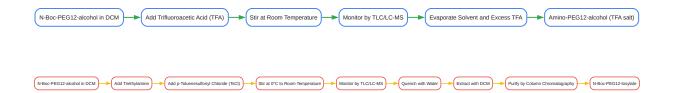


The utility of **N-Boc-PEG12-alcohol** stems from the selective reactivity of its terminal functional groups. Below are detailed protocols for the two primary transformations.

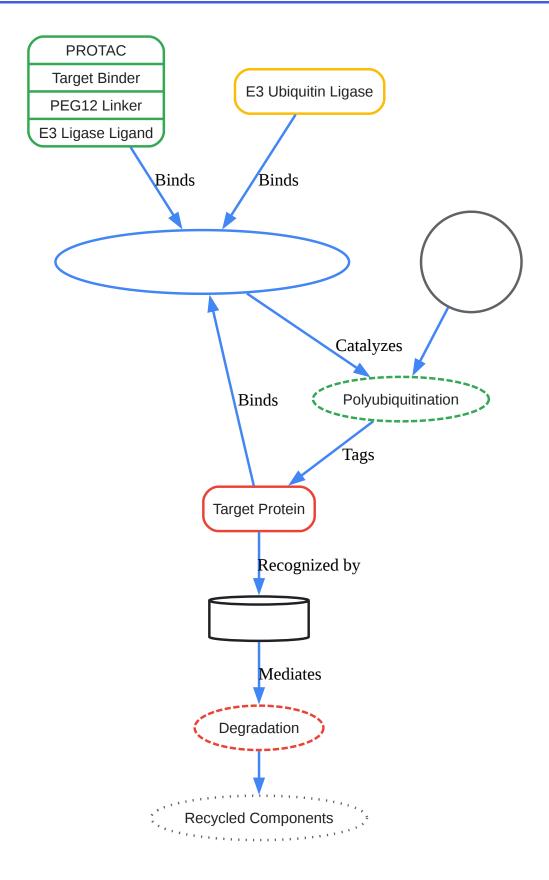
Boc Group Deprotection to Yield a Free Amine

The Boc protecting group is readily removed under acidic conditions to expose the primary amine. This amine can then be conjugated to molecules containing carboxylic acids or other amine-reactive functional groups.

Experimental Workflow for Boc Deprotection







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